

An In-depth Technical Guide to Ethyl 2-cyanopropanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-cyanopropanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-cyanopropanoate**, a versatile building block in organic synthesis. This document consolidates its nomenclature, physicochemical properties, and detailed experimental protocols for its preparation, tailored for professionals in research and development.

Alternate Names and Identifiers

Ethyl 2-cyanopropanoate is known by a variety of names in chemical literature and commerce. Proper identification is crucial for accurate sourcing and regulatory compliance.

- Systematic IUPAC Name: **ethyl 2-cyanopropanoate**^[1]
- Common Synonyms:
 - Ethyl 2-cyanopropionate^[1]
 - 2-Cyanopropionic acid ethyl ester^[1]
 - Propanoic acid, 2-cyano-, ethyl ester^{[1][2]}
 - Ethyl α -cyanopropionate^[2]
 - 2-cyanopropanoic acid ethyl ester^[1]

- CAS Registry Number: 1572-99-2[1]
- EINECS Number: 216-393-9[1]
- PubChem CID: 98018[1]
- MDL Number: MFCD00013812
- InChI Key: MIHRVXYXORIINI-UHFFFAOYSA-N[1]
- SMILES: CCOC(=O)C(C)C#N[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 2-cyanopropanoate** is presented in the table below. These properties are essential for designing experimental conditions, ensuring safe handling, and predicting its behavior in various chemical systems.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₉ NO ₂	[1]
Molecular Weight	127.14 g/mol	[1]
Appearance	Colorless to light yellow liquid	
Boiling Point	193 °C	[3]
Density	1.01 g/cm ³	[3]
Refractive Index	1.4130 - 1.4150	[3]
Flash Point	96 °C	[3]
Storage Temperature	Room temperature, under inert atmosphere	[3]

Experimental Protocols

The following section details a common and reliable method for the synthesis of **Ethyl 2-cyanopropanoate**. This protocol is adapted from established literature procedures.

Synthesis of Ethyl 2-cyanopropanoate from Ethyl Cyanoacetate and Iodomethane

This procedure describes the methylation of ethyl cyanoacetate to yield **Ethyl 2-cyanopropanoate**.

Materials:

- Sodium hydride (60% dispersion in paraffin oil)
- Dry Tetrahydrofuran (THF)
- Ethyl 2-cyanoacetate
- Iodomethane
- Deionized Water
- Diethyl ether
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Ethyl acetate (EtOAc)
- Hexane

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Syringes
- Ice bath

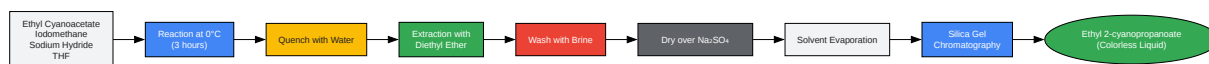
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography

Procedure:[4]

- Suspend sodium hydride (1.46 mmol, 0.33 equiv, 58 mg of a 60% dispersion) in dry THF (1.46 mL) in a round-bottom flask under a nitrogen atmosphere.
- Cool the suspension to 0 °C using an ice bath.
- While stirring, add a solution of ethyl 2-cyanoacetate (4.42 mmol, 1.0 equiv, 500 mg) in THF (0.737 mL) to the cooled suspension using a syringe.
- Stir the resulting mixture at 0 °C for 15 minutes.
- Add iodomethane (1.46 mmol, 0.33 equiv, 90.8 μ L, 207 mg) to the reaction mixture and allow it to stir for 3 hours.
- Quench the reaction by adding deionized water (10 mL).
- Transfer the mixture to a separatory funnel and add diethyl ether (10 mL).
- Separate the organic layer and wash it three times with brine (3 x 25 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by silica gel column chromatography using a solvent mixture of 5% ethyl acetate in hexane to yield the desired product as a colorless liquid.

Visualized Workflow and Pathways

To further elucidate the experimental and logical relationships, the following diagrams are provided in the DOT language.



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Caption: A workflow diagram illustrating the synthesis of **Ethyl 2-cyanopropanoate**.

This guide serves as a foundational resource for professionals engaged in chemical synthesis and drug development. The provided data and protocols are intended to facilitate further research and application of **Ethyl 2-cyanopropanoate**.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-cyanopropanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031390#alternate-names-for-ethyl-2-cyanopropanoate]

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